

Technical Guide: Synthesis and Characterization of 1-(3-Methoxyphenyl)cyclobutanecarbonitrile

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Compound of Interest

Compound Name: 1-(3-Methoxyphenyl)cyclobutanecarbonitrile

Cat. No.: B1319093

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For: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the synthesis and characterization of **1-(3-Methoxyphenyl)cyclobutanecarbonitrile**, a valuable intermediate in organic synthesis.

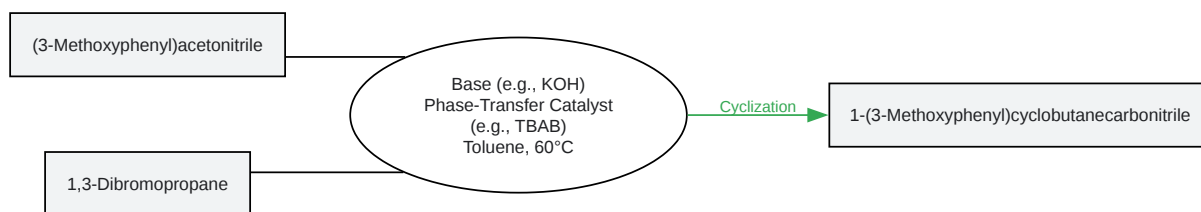
Compound Profile

A summary of the key physical and chemical properties of **1-(3-Methoxyphenyl)cyclobutanecarbonitrile** is presented below.

Property	Value
Chemical Name	1-(3-Methoxyphenyl)cyclobutanecarbonitrile
CAS Number	74205-15-5
Molecular Formula	C ₁₂ H ₁₃ NO
Molecular Weight	187.24 g/mol
Physical Appearance	Colorless to light yellow solid.[1]
Solubility	Soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide; insoluble in water.[1]
Melting Point	Not available in the reviewed literature.

Synthetic Pathway

The synthesis of **1-(3-Methoxyphenyl)cyclobutanecarbonitrile** can be achieved via a phase-transfer catalyzed alkylation of (3-Methoxyphenyl)acetonitrile with 1,3-dibromopropane. This method is effective for the formation of 1-aryl-1-cyanocyclobutanes.



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Synthesis of 1-(3-Methoxyphenyl)cyclobutanecarbonitrile.

Experimental Protocols

Synthesis of 1-(3-Methoxyphenyl)cyclobutanecarbonitrile

This protocol is based on established methods for the synthesis of 1-aryl-1-cyanocyclobutanes.

Materials:

- (3-Methoxyphenyl)acetonitrile
- 1,3-Dibromopropane
- Potassium hydroxide (powdered)
- Tetra-n-butylammonium bromide (TBAB)
- Toluene
- Water (deionized)
- Hydrochloric acid (concentrated)
- Ethyl acetate
- Brine
- Magnesium sulfate (anhydrous)

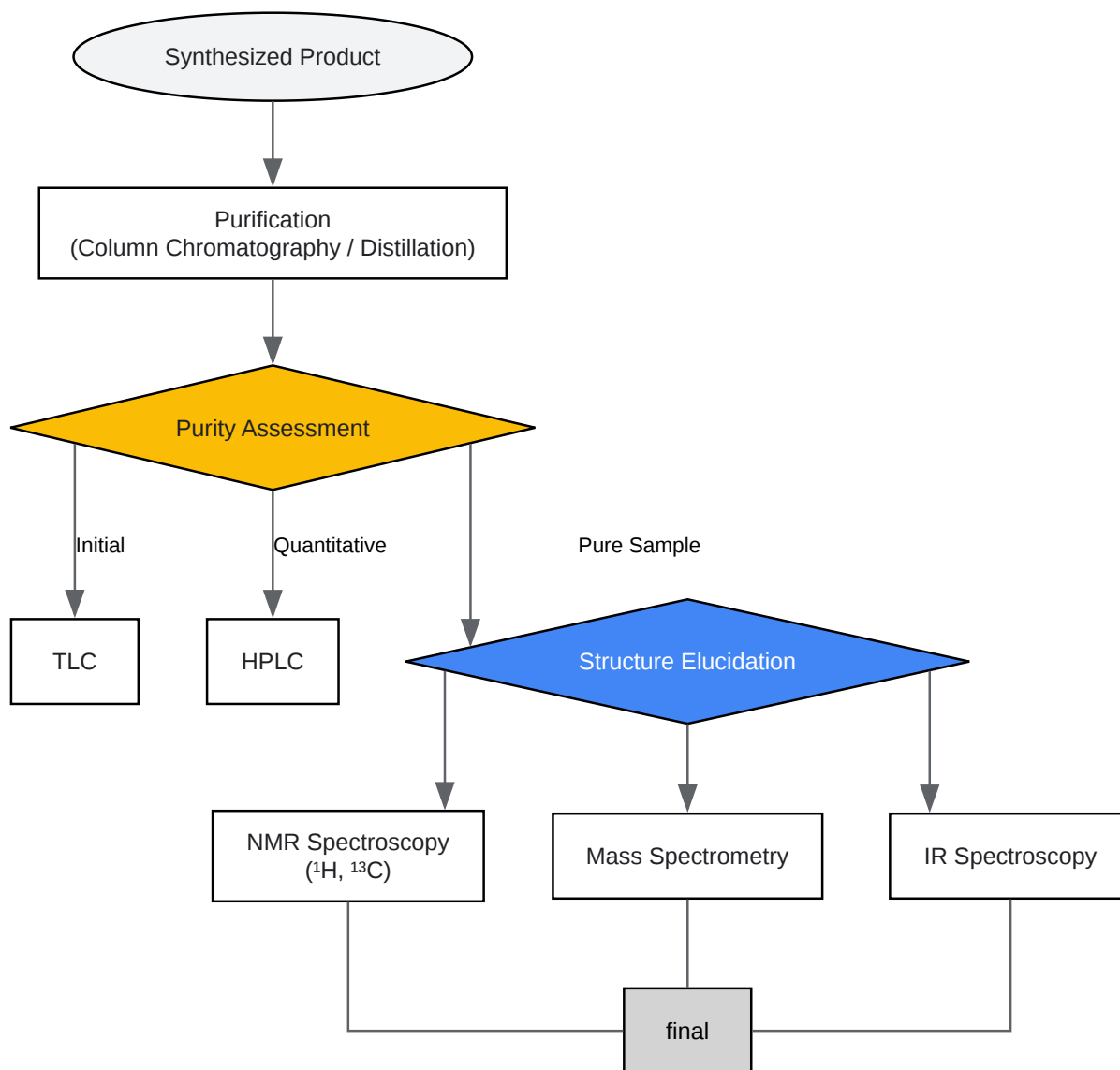
Procedure:

- To a stirred mixture of powdered potassium hydroxide and a catalytic amount of tetra-n-butylammonium bromide in toluene, add a solution of (3-Methoxyphenyl)acetonitrile and 1,3-dibromopropane in toluene dropwise over 1.5 hours at 60°C.
- After the initial addition, add a small amount of water while maintaining the temperature at 60°C.
- Add the remaining solution of reactants over 30 minutes at 60°C and continue stirring for an additional 2.5 hours at the same temperature.
- Quench the reaction by the addition of water at 60°C and stir for 20 minutes.

- Separate the organic layer and wash it sequentially with dilute hydrochloric acid, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield **1-(3-Methoxyphenyl)cyclobutanecarbonitrile**.

Characterization Workflow

A standard workflow for the characterization and purity assessment of the synthesized compound is outlined below.



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References

- 1. 1-Phenylcyclobutanecarbonitrile | C₁₁H₁₁N | CID 84400 - PubChem [pubchem.ncbi.nlm.nih.gov]
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